

# Ecotoxicological Assessment of Dimethyl Oxobenzo Dioxasilane: A Review of Publicly Available Data

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## Compound of Interest

Compound Name: *Dimethyl oxobenzo dioxasilane*

Cat. No.: *B100100*

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document summarizes the publicly available information regarding the ecotoxicological assessment of **Dimethyl Oxobenzo Dioxasilane**. A comprehensive evaluation as requested is not feasible due to a significant lack of specific scientific studies on its environmental fate and toxicity.

## Introduction

**Dimethyl Oxobenzo Dioxasilane** is a chemical compound used in the cosmetics industry, primarily as a skin-conditioning agent. Its presence is noted in a variety of personal care products, including nail polishes and other skincare formulations. Despite its commercial use, a thorough review of publicly accessible scientific literature and regulatory databases reveals a significant gap in the ecotoxicological data for this specific substance. This guide aims to present the available information and highlight the current knowledge gaps.

## Chemical Identity

- Chemical Name: **Dimethyl Oxobenzo Dioxasilane**
- INCI Name: **DIMETHYL OXBENZO DIOXASILANE**

- CAS Number: 17902-57-7
- Molecular Formula: C<sub>9</sub>H<sub>10</sub>O<sub>3</sub>Si

## Environmental Fate and Behavior

There is a notable absence of specific studies on the environmental persistence, bioaccumulation, and transformation of **Dimethyl Oxobenzo Dioxasilane**. General information on related silicone-based compounds, particularly siloxanes used in cosmetics, indicates that their environmental behavior can be a cause for concern.

Some cyclic siloxanes, such as cyclotetrasiloxane (D4) and cyclopentasiloxane (D5), have been identified as persistent, bioaccumulative, and toxic (PBT) to aquatic organisms.<sup>[1]</sup> These concerns have led to regulatory restrictions on their use in certain products in some jurisdictions.<sup>[2][3]</sup> However, it is crucial to note that **Dimethyl Oxobenzo Dioxasilane** is structurally distinct from these cyclic siloxanes, and its environmental properties cannot be directly inferred without specific data.

The biodegradation of the monomer unit of polydimethylsiloxane, dimethylsilanediol, has been demonstrated in soil, suggesting that some silicone compounds can be broken down by microorganisms.<sup>[4]</sup> The relevance of this to the environmental fate of **Dimethyl Oxobenzo Dioxasilane** is unknown.

## Ecotoxicity Data

A comprehensive search for quantitative ecotoxicity data for **Dimethyl Oxobenzo Dioxasilane** yielded no specific results. Information regarding its acute or chronic toxicity to key environmental indicator species such as fish, daphnia, algae, or earthworms is not publicly available.

Table 1: Summary of Aquatic Ecotoxicity Data for **Dimethyl Oxobenzo Dioxasilane**

Endpoint	Species	Exposure Duration	Value	Reference
LC50	Fish	-	No Data Available	-
EC50	Daphnia	-	No Data Available	-

| EC50 | Algae | - | No Data Available | - |

Table 2: Summary of Terrestrial Ecotoxicity Data for **Dimethyl Oxobenzo Dioxasilane**

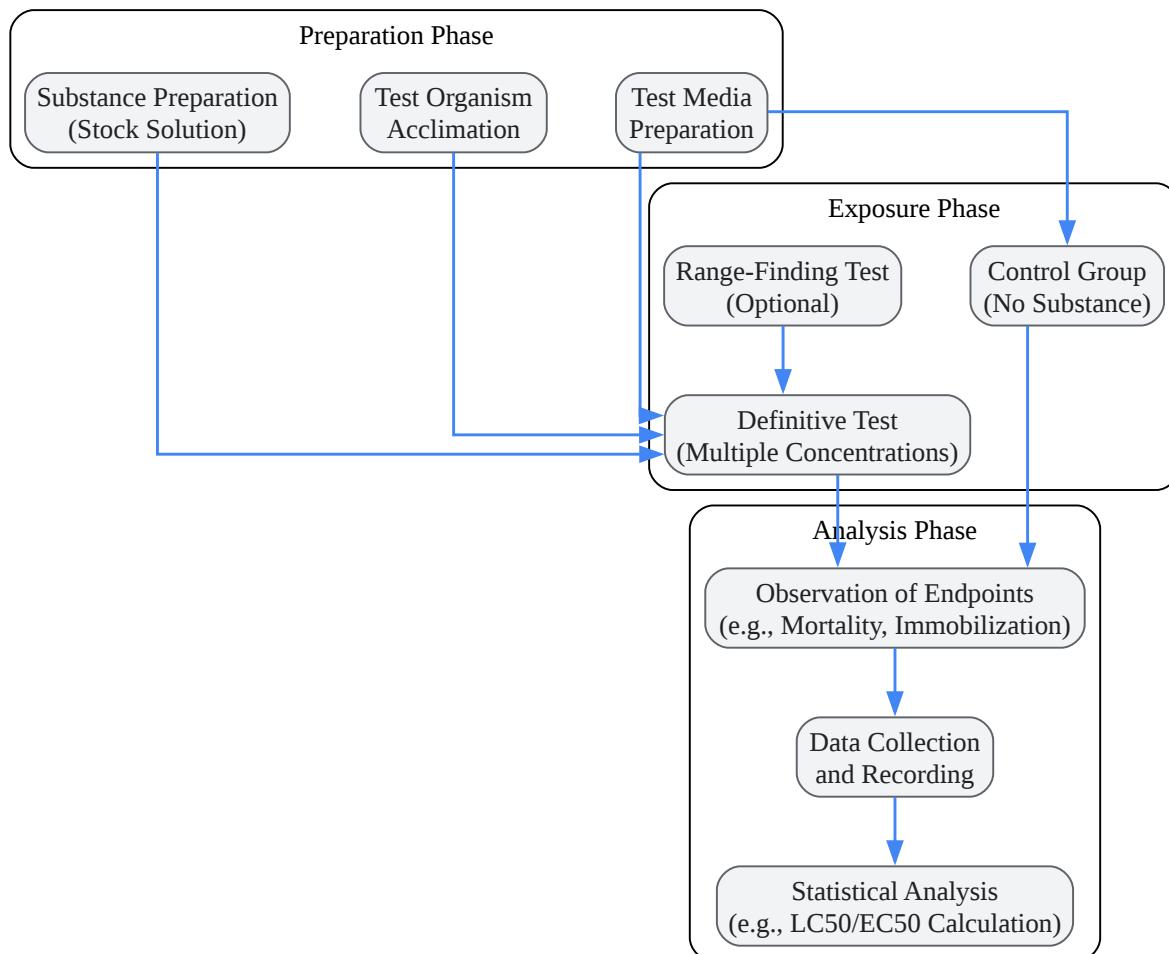
Endpoint	Species	Exposure Duration	Value	Reference
LC50	Earthworm	-	No Data Available	-

| - | Plants | - | No Data Available | - |

## Experimental Protocols

Due to the lack of published ecotoxicological studies, there are no specific experimental protocols to report for **Dimethyl Oxobenzo Dioxasilane**. Standardized OECD (Organisation for Economic Co-operation and Development) or EPA (Environmental Protection Agency) guidelines would typically be followed for such assessments.

Below is a generalized workflow for a standard aquatic toxicity test, which would be applicable for assessing a substance like **Dimethyl Oxobenzo Dioxasilane**.



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Caption: Generalized workflow for an aquatic toxicity experiment.

## Signaling Pathways and Mechanisms of Toxicity

No information has been found regarding the mechanisms of toxicity or the signaling pathways affected by **Dimethyl Oxobenzo Dioxasilane** in any organism. Research in this area would be

necessary to understand its potential mode of action.

## Regulatory Status and Safety Assessments

The Environmental Working Group (EWG) Skin Deep® database assigns **Dimethyl Oxobenzo Dioxasilane** a low hazard score for cancer, allergies and immunotoxicity, and developmental and reproductive toxicity, but also notes that there is no available data to support these assessments.<sup>[5]</sup> The New Zealand Environmental Protection Authority (EPA) notes that this substance does not have an individual approval but may be used as a component in a product covered by a group standard.<sup>[6]</sup>

## Conclusion and Knowledge Gaps

The current publicly available information is insufficient to conduct a meaningful ecotoxicological assessment of **Dimethyl Oxobenzo Dioxasilane**. There is a critical lack of data regarding its environmental fate, persistence, bioaccumulation potential, and toxicity to a range of environmental organisms.

To address these knowledge gaps, the following studies would be required:

- Physicochemical Properties: Determination of water solubility, vapor pressure, and octanol-water partition coefficient (Kow).
- Environmental Fate: Studies on biodegradation in water and soil, hydrolysis, and photolysis.
- Ecotoxicity Testing: Acute and chronic toxicity tests on representative aquatic and terrestrial organisms.
- Bioaccumulation Studies: Assessment of the potential for bioaccumulation in aquatic organisms.

Without such data, the environmental risks associated with the production, use, and disposal of **Dimethyl Oxobenzo Dioxasilane** cannot be adequately characterized. Researchers and drug development professionals should be aware of this data gap when considering the use of this ingredient.

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